

An In-depth Technical Guide to Disperse Blue 77: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Disperse Blue 77*

CAS No.: *20241-76-3*

Cat. No.: *B1588612*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Disperse Blue 77**, an anthraquinone-based dye. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter this compound in various analytical and experimental contexts. This document details its chemical identity, summarizes its key quantitative data in structured tables, and outlines the standard experimental methodologies for determining these properties.

Chemical Identity and Structure

Disperse Blue 77, a synthetic dye belonging to the anthraquinone class, is chemically identified as 1-anilino-4,5-dihydroxy-8-nitroanthracene-9,10-dione.^{[1][2]} Its structure is characterized by a central anthraquinone core with anilino, hydroxyl, and nitro functional groups.

Identifier	Value
IUPAC Name	1-anilino-4,5-dihydroxy-8-nitroanthracene-9,10-dione[2]
CAS Registry Number	20241-76-3[1][2][3]
Molecular Formula	C ₂₀ H ₁₂ N ₂ O ₆ [1][2][3]
Molecular Weight	376.32 g/mol [1][4]
Canonical SMILES	<chem>C1=CC=C(C=C1)NC2=C3C(=C(C=C2)O)C(=O)C4=C(C=CC(=C4C3=O))O</chem> [2]
InChI Key	DYALWCKAJBVSZ-UHFFFAOYSA-N[3]

Physicochemical Properties

The physicochemical properties of **Disperse Blue 77** are summarized in the table below. These properties are crucial for understanding its behavior in various systems, including its solubility, partitioning, and potential environmental fate.

Property	Value	Method
Physical Description	Dark blue powder[5]	Visual Inspection
Melting Point	>230 °C[6]	OECD Guideline 102
Boiling Point	625.9 ± 55.0 °C (Predicted)[7] [8]	Not applicable (Decomposition observed at 230 °C)[6]
Water Solubility	0.85 µg/L at 20 °C[6]	OECD Guideline 105
Partition Coefficient (Log P)	6.9 at 20 °C[6]	OECD Guideline 107
Vapor Pressure	0 Pa at 20 °C[7]	-

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of chemical substances are provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These standardized methods ensure data quality and comparability across different laboratories.

Melting Point Determination (OECD Guideline 102)

The melting point of **Disperse Blue 77** can be determined using several methods outlined in OECD Guideline 102, such as the capillary method, hot-stage microscopy, or Differential Scanning Calorimetry (DSC).

General Procedure (Capillary Method):

- A small amount of the finely powdered dry substance is packed into a capillary tube.
- The capillary tube is placed in a suitable heating apparatus (e.g., a melting point apparatus with a heated block or liquid bath).
- The temperature is raised at a controlled rate.
- The temperature at which the substance is observed to melt is recorded as the melting point. For a substance like **Disperse Blue 77** that decomposes, the decomposition temperature is noted.

Water Solubility Determination (OECD Guideline 105)

The water solubility of **Disperse Blue 77**, being very low, is typically determined using the column elution method or the flask method as described in OECD Guideline 105.

General Procedure (Flask Method):

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium.
- The mixture is then centrifuged or filtered to separate the undissolved solid.

- The concentration of the substance in the clear aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Partition Coefficient (n-octanol/water) Determination (OECD Guideline 107)

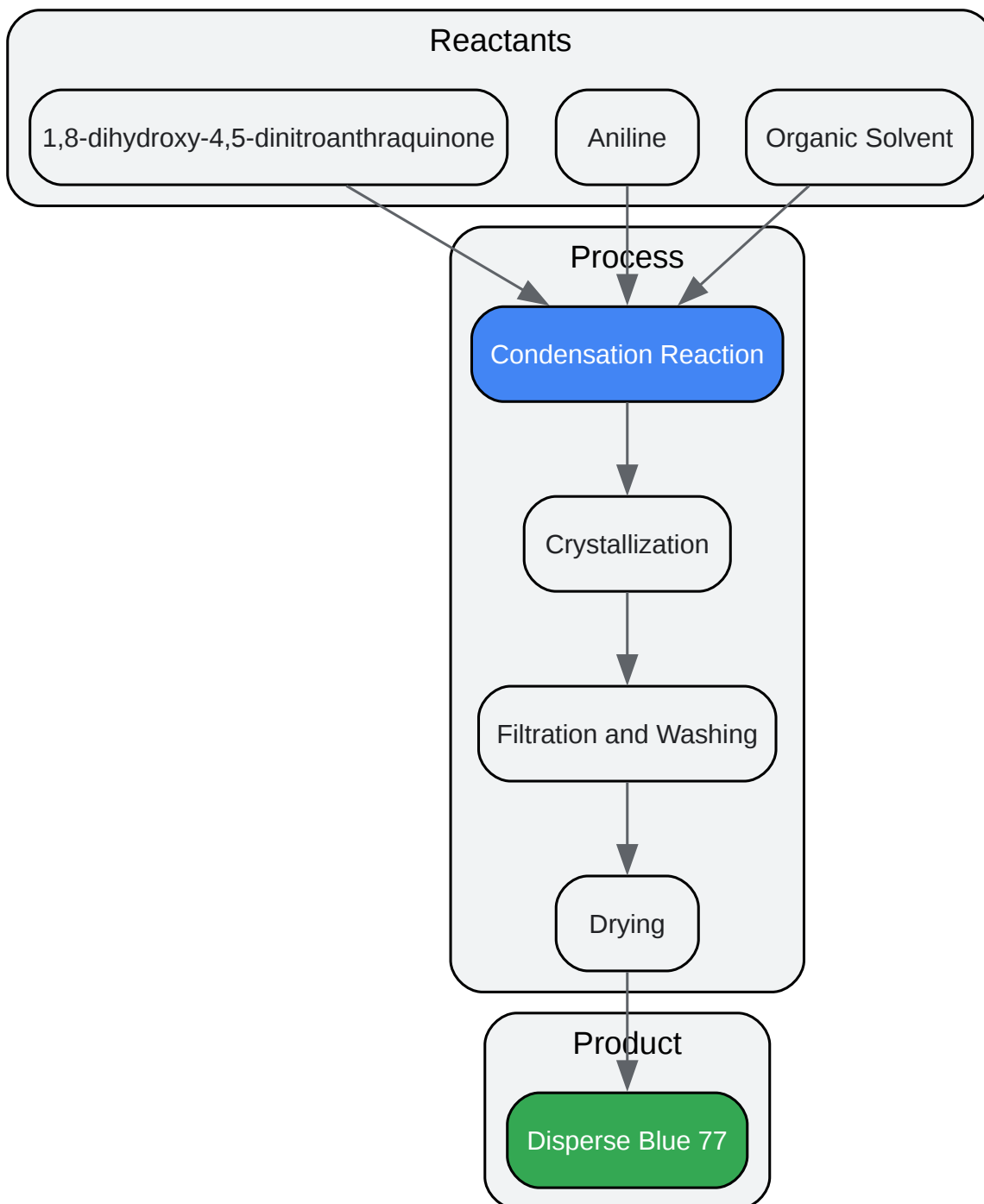
The n-octanol/water partition coefficient (Log P) is a measure of a chemical's lipophilicity and is determined using the shake-flask method as per OECD Guideline 107.

General Procedure (Shake-Flask Method):

- A known volume of n-octanol and water are placed in a vessel, and a small, accurately weighed amount of the test substance is added.
- The vessel is shaken until equilibrium is reached.
- The n-octanol and water phases are separated by centrifugation.
- The concentration of the test substance in each phase is determined by a suitable analytical method (e.g., HPLC).
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Synthesis of Disperse Blue 77

The synthesis of **Disperse Blue 77** typically involves the condensation reaction of 1,8-dihydroxy-4,5-dinitroanthraquinone with aniline in an organic solvent. The following diagram illustrates the general workflow for its synthesis.



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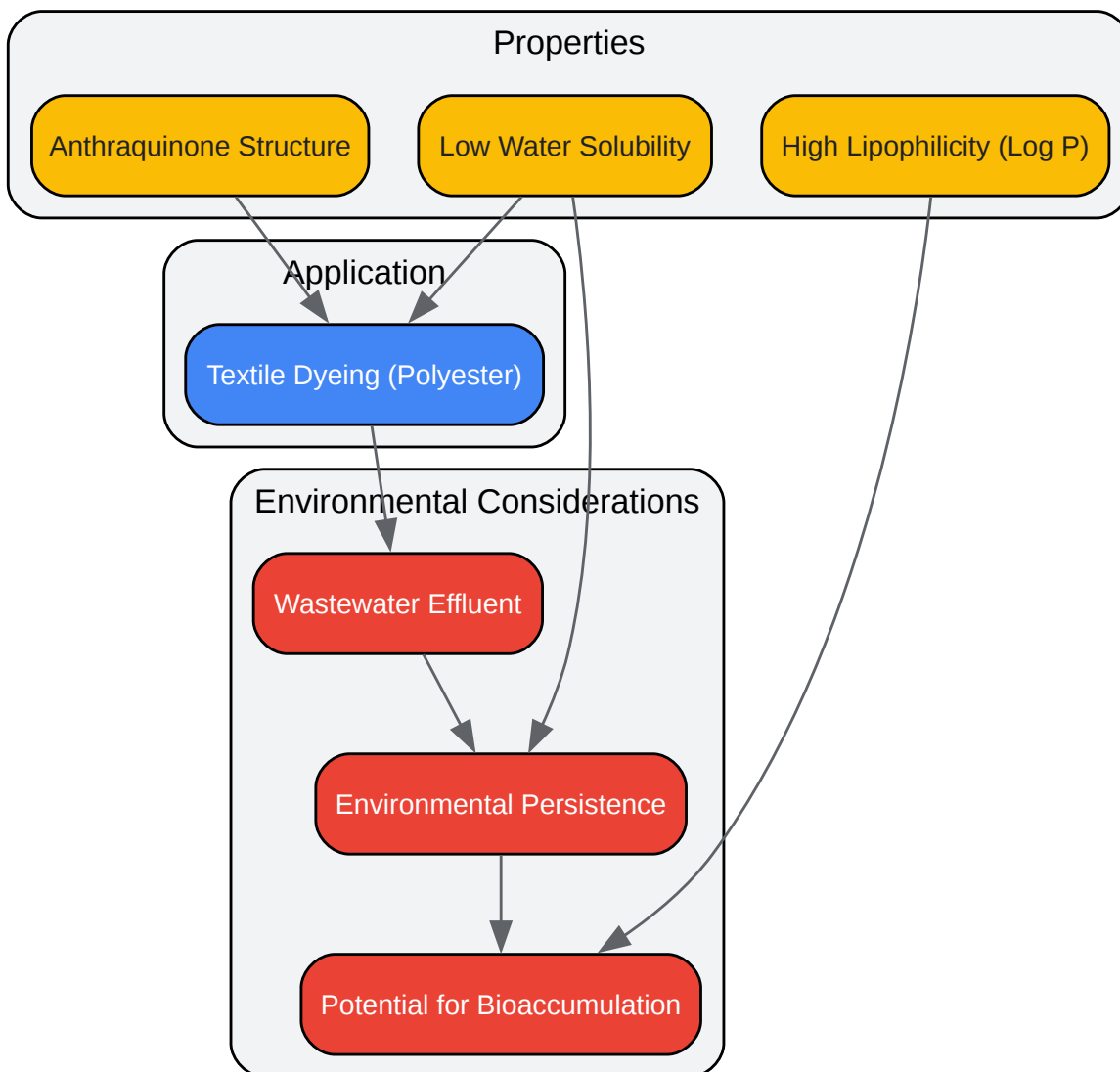
Synthesis Workflow for **Disperse Blue 77**

A detailed experimental protocol for the synthesis involves the following steps:

- **Condensation:** 1,8-dihydroxy-4,5-dinitroanthraquinone is reacted with aniline in an organic solvent such as ethylene glycol methyl ether.[9] The reaction mixture is heated to facilitate the condensation reaction.[9]
- **Crystallization:** After the reaction is complete, the mixture is cooled, and a crystallization solvent like methanol is added to precipitate the product.[9]
- **Isolation:** The precipitated **Disperse Blue 77** is isolated by filtration.[9]
- **Washing and Drying:** The filter cake is washed with a solvent (e.g., methanol) and then with hot water to remove impurities and unreacted starting materials.[9] The final product is then dried.

Application and Environmental Considerations

Disperse Blue 77 is primarily used as a disperse dye for coloring synthetic hydrophobic fibers, particularly polyester and its blends.[1] Its low water solubility and non-ionic nature make it suitable for high-temperature and high-pressure dyeing processes.[1] The following diagram illustrates the logical relationship between its properties, application, and environmental impact.



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Application and Environmental Impact of **Disperse Blue 77**

Due to its stable anthraquinone structure and low water solubility, **Disperse Blue 77** is persistent in the environment and not readily biodegradable.[6] Its high partition coefficient suggests a potential for bioaccumulation in aquatic organisms. Therefore, proper treatment of textile wastewater containing this dye is essential to mitigate its environmental impact.

Toxicological Information

Toxicological data on **Disperse Blue 77** is limited. However, it is known to be a skin sensitizer and can cause serious eye irritation.[1] Animal studies have indicated low acute oral toxicity.[6] There is no evidence to suggest that **Disperse Blue 77** is genotoxic or has adverse effects on reproduction or fertility.[6] As with any chemical, it should be handled with appropriate safety precautions.

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